trans-maxacalcitol crystal structure and polymorphism

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Compound of Interest

Compound Name:	*trans-maxacalcitol*
CAS No.:	*929721-98-2*
Cat. No.:	*B602417*

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An In-depth Technical Guide to the Crystal Structure and Polymorphism of Maxacalcitol

For Researchers, Scientists, and Drug Development Professionals

Abstract

Maxacalcitol, a synthetic analog of the active form of vitamin D3, 1α,25-dihydroxyvitamin D3, is a critical therapeutic agent for the treatment of secondary hyperparathyroidism. The clinical efficacy and safety of a pharmaceutical compound are intrinsically linked to its solid-state properties. This guide provides a comprehensive exploration of the crystal structure and polymorphism of maxacalcitol, offering a foundational understanding for researchers and professionals in drug development. We will delve into the known crystalline forms, the analytical techniques for their characterization, and the profound implications of these properties on the therapeutic performance of maxacalcitol.

Introduction: The Significance of Solid-State Chemistry in Maxacalcitol Development

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Maxacalcitol, also known as 22-oxacalcitriol or OCT, exerts its therapeutic effects by binding to the vitamin D receptor (VDR), thereby regulating calcium and phosphate metabolism. The journey of a potent molecule like maxacalcitol from the laboratory to a clinically effective drug is paved with meticulous physicochemical characterization. Among the most critical of these are its solid-state properties, namely its crystal structure and polymorphism.

The specific arrangement of molecules in a crystal lattice dictates a cascade of physical properties, including solubility, dissolution rate, stability, and bioavailability. Polymorphism, the ability of a compound to exist in two or more crystalline forms with different arrangements of the molecules in the crystal lattice, can therefore have significant consequences for the safety and efficacy of a drug product. A thorough understanding and control of maxacalcitol's crystalline forms are paramount for ensuring consistent product quality and therapeutic performance.

The Crystalline Landscape of Maxacalcitol

While detailed public information on the specific polymorphs of **trans-maxacalcitol** is limited, the existence of crystalline forms is well-established in the patent literature. The synthesis and crystallization of maxacalcitol have been a subject of intense research, leading to the identification of distinct crystalline states.

Known Crystalline Forms

At present, two primary crystalline forms of maxacalcitol have been described, designated as Form A and Form B. These polymorphs are distinguishable by their unique physicochemical properties and can be selectively produced by controlling the crystallization conditions.

Physicochemical Properties of Maxacalcitol Polymorphs

The distinct internal arrangements of Form A and Form B crystals give rise to different physical properties. A summary of these properties is presented in Table 1.

Table 1: Comparative Physicochemical Properties of Maxacalcitol Crystalline Forms

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Property	Crystalline Form A	Crystalline Form B
Appearance	White crystalline powder	White crystalline powder
Melting Point (°C)	Approximately 103-105	Approximately 110-112
Solubility	Lower	Higher
Stability	More stable	Less stable

The difference in melting points is a strong indicator of the different lattice energies of the two polymorphs. Form B, with its higher melting point, possesses a more stable crystal lattice. This has direct implications for the stability of the drug substance.

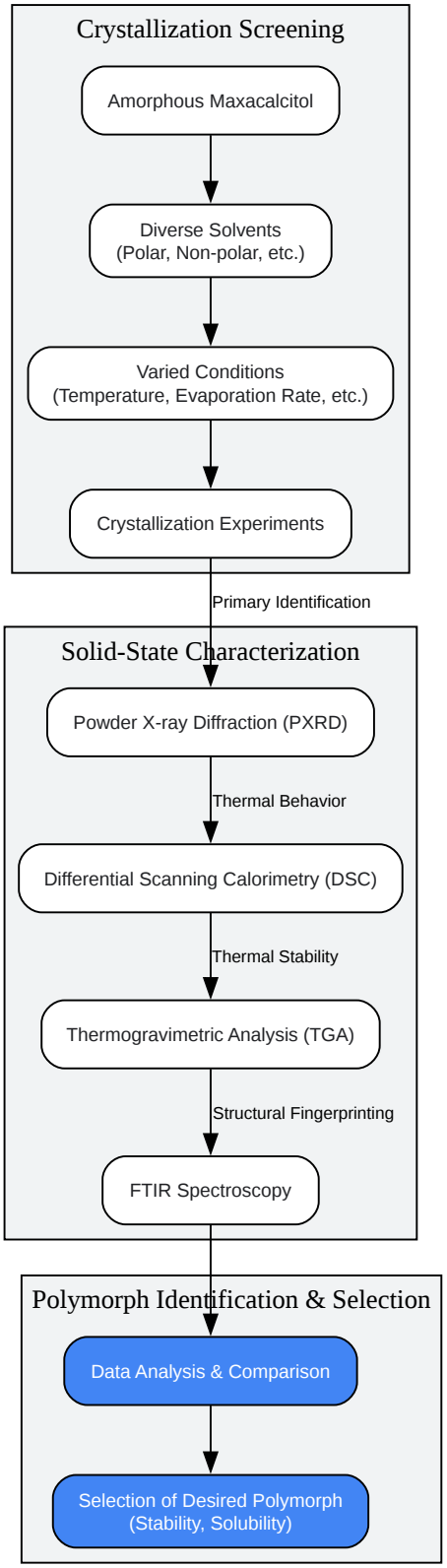
Experimental Characterization of Maxacalcitol Polymorphs

The identification and characterization of maxacalcitol polymorphs rely on a suite of thermo-analytical and spectroscopic techniques. Each method provides a unique piece of the puzzle to build a complete picture of the solid-state landscape.

Polymorph Screening Workflow

A systematic approach to polymorph screening is essential to identify all accessible crystalline forms of maxacalcitol. The following diagram illustrates a typical workflow.

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Caption: A generalized workflow for the screening and identification of maxacalcitol polymorphs.

Detailed Experimental Protocols

PXRD is the cornerstone technique for polymorph identification. Each crystalline form produces a unique diffraction pattern, acting as a fingerprint.

- Protocol:
  - Gently grind a small sample of maxacalcitol (approximately 10-20 mg) to a fine powder using an agate mortar and pestle.
  - Mount the powdered sample onto a zero-background sample holder.
  - Place the sample holder into the diffractometer.
  - Collect the diffraction pattern over a 2θ range of 2° to 40° with a step size of 0.02° and a scan speed of 2°/min.
  - Analyze the resulting diffractogram for characteristic peaks corresponding to known polymorphs.

DSC measures the heat flow into or out of a sample as a function of temperature, revealing thermal events like melting and solid-solid transitions.

- Protocol:
  - Accurately weigh 2-5 mg of the maxacalcitol sample into an aluminum DSC pan.
  - Hermetically seal the pan. An empty, sealed pan is used as a reference.
  - Place the sample and reference pans into the DSC cell.
  - Heat the sample from 25 °C to 150 °C at a heating rate of 10 °C/min under a nitrogen purge.

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- Record the heat flow and identify endothermic or exothermic events. The peak of an endotherm corresponds to the melting point.

TGA measures the change in mass of a sample as a function of temperature, providing information on thermal stability and solvent content.

- Protocol:
  - Weigh 5-10 mg of the maxacalcitol sample into a TGA pan.
  - Place the pan onto the TGA balance.
  - Heat the sample from 25 °C to 200 °C at a heating rate of 10 °C/min under a nitrogen atmosphere.
  - Monitor the mass loss as a function of temperature. Significant mass loss before the melting point may indicate the presence of solvates.

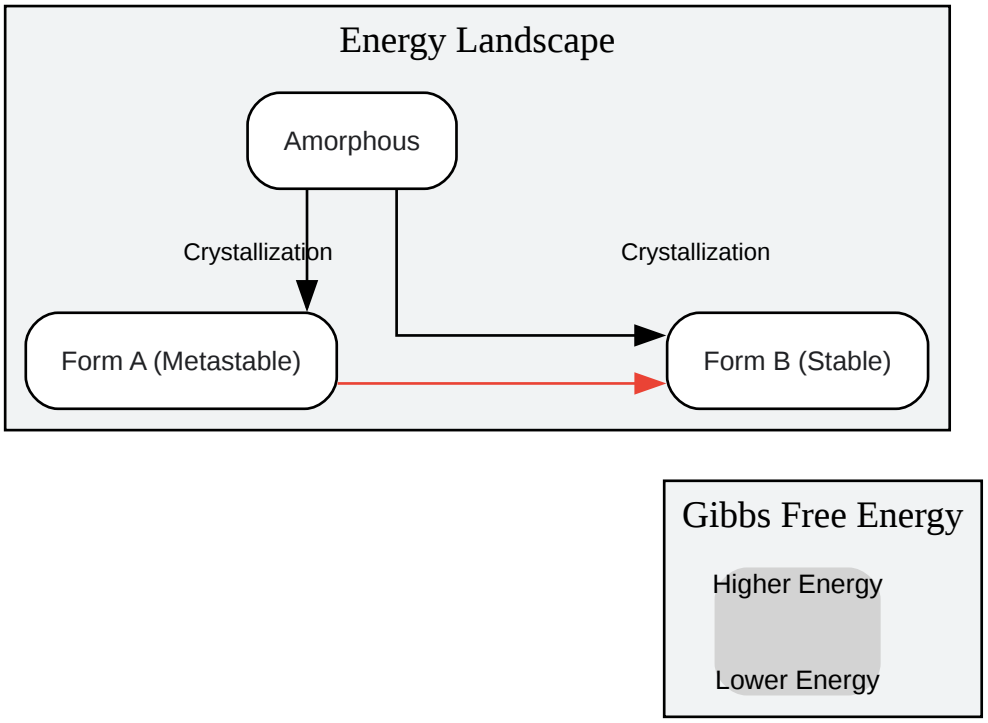
FTIR spectroscopy probes the vibrational modes of molecules. Different polymorphs can exhibit subtle but distinct differences in their FTIR spectra due to variations in intermolecular interactions.

- Protocol:
  - Prepare a KBr pellet by mixing approximately 1 mg of the maxacalcitol sample with 100 mg of dry KBr powder.
  - Alternatively, use an Attenuated Total Reflectance (ATR) accessory for direct analysis of the powder.
  - Collect the FTIR spectrum over a range of 4000 to 400 cm^{-1}.
  - Compare the spectra of different batches to identify polymorphic forms by looking for shifts in peak positions, particularly in the fingerprint region (1500-400 cm^{-1}).

Thermodynamic Relationships and Polymorphic Control

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The different crystalline forms of maxacalcitol have a specific thermodynamic relationship. Generally, one polymorph will be the most stable under a given set of conditions, while others are metastable.



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Caption: Energy landscape illustrating the thermodynamic relationship between maxacalcitol forms.

The selection and control of a specific polymorph during drug manufacturing are critical for ensuring batch-to-batch consistency. Form B, being the more stable polymorph, is generally the preferred form for development as it is less likely to convert to another form during storage, which could alter the drug product's performance.

Implications for Drug Development and Formulation

The polymorphism of maxacalcitol has far-reaching consequences for its development as a therapeutic agent:

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- Bioavailability: The less stable polymorph (Form A) often exhibits higher solubility and a faster dissolution rate, which could lead to enhanced bioavailability. However, its propensity to convert to the more stable, less soluble form (Form B) poses a significant risk.
- Stability and Shelf-life: A drug product formulated with a metastable polymorph may undergo solid-state transformation during storage, leading to changes in its physical and chemical properties. This can impact the product's shelf-life and efficacy.
- Manufacturing: The choice of crystallization solvent, temperature, and agitation can influence which polymorph is produced. Therefore, robust process control is essential for consistently manufacturing the desired crystalline form.
- Intellectual Property: The discovery and characterization of novel polymorphs can be a valuable source of intellectual property, providing patent protection for a drug product.

Conclusion

The crystal structure and polymorphism of maxacalcitol are critical attributes that profoundly influence its therapeutic efficacy, stability, and manufacturability. A comprehensive understanding of the solid-state chemistry of this important vitamin D analog is not merely an academic exercise but a fundamental requirement for the development of a safe, effective, and consistent drug product. The application of a suite of analytical techniques, coupled with a systematic approach to polymorph screening and control, is essential for navigating the complexities of maxacalcitol's crystalline landscape and ensuring the delivery of a high-quality therapeutic agent to patients.

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